

Reference standards for 1-Piperazinepropanamide N-methyl- analysis

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Compound of Interest

Compound Name: 1-Piperazinepropanamide, N-methyl-

CAS No.: 89009-58-5

Cat. No.: B3058334

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Reference Standards for 1-Piperazinepropanamide, N-methyl- Analysis: A Comparative Technical Guide

Executive Summary & Molecule Profile

1-Piperazinepropanamide, N-methyl- (CAS 89009-58-5), also known as N-methyl-3-(1-piperazinyl)propanamide, is a critical intermediate and potential process impurity in the synthesis of piperazine-based Active Pharmaceutical Ingredients (APIs). Its structure features a piperazine ring coupled to an N-methylpropanamide chain, a motif common in kinase inhibitors (e.g., Imatinib analogs) and atypical antipsychotics.

Accurate analysis of this compound is essential for two reasons:

- **Yield Optimization:** As a building block, its purity directly impacts the yield of the final API.
- **Impurity Control:** It can form as a side-product via the Michael addition of piperazine to N-methylacrylamide. Regulatory guidelines (ICH Q3A/B) require stringent quantification of such impurities, often down to 0.05% levels.

This guide compares reference standard grades and analytical methodologies to ensure precise quantification in pharmaceutical matrices.

Property	Data
CAS Number	89009-58-5
IUPAC Name	N-methyl-3-(piperazin-1-yl)propanamide
Molecular Formula	C ₈ H ₁₇ N ₃ O
Molecular Weight	171.24 g/mol
pKa (Calculated)	~9.8 (Piperazine secondary amine), ~5.5 (Tertiary amine)
Solubility	Highly soluble in water, methanol; soluble in DMSO. [1] [2]

Comparative Analysis: Reference Standard Grades

Selecting the correct reference standard grade is the first critical decision in method development. The following table compares the three primary alternatives available to analytical labs.

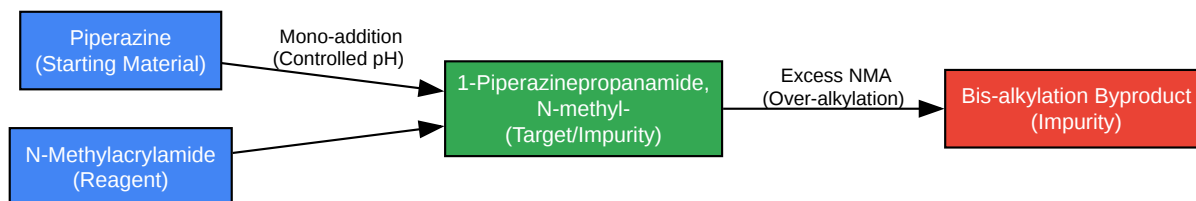
Feature	Alternative A: Certified Reference Material (CRM)	Alternative B: Secondary (Working) Standard	Alternative C: Reagent/Research Grade
Definition	Primary standard with metrological traceability (ISO 17034).	Qualified in-house against a CRM.	Commercially available chemical for synthesis, not analysis.
Purity	>99.0% (Mass Balance)	Typically >98.0%	Variable (often ~95%)
Traceability	High: NIST/SI traceable.	Medium: Traceable to the CRM used for qualification.	None: Vendor CoA only.
Uncertainty	Explicitly stated (e.g., $\pm 0.5\%$).	Derived from the CRM + weighing error.	Unknown.
Water/Solvent	Quantified (KF/GC-HS) and corrected.	Measured but often not corrected in potency.	Rarely quantified.
Use Case	Method Validation, Calibration of Working Stds.	Routine QC Release Testing.	Early R&D, Identification (Qualitative only).
Risk	Low. Self-validating.	Moderate. Requires rigorous stability monitoring.	High. Can lead to >10% quantitation errors.

Expert Insight: For 1-Piperazinepropanamide, N-methyl-, hygroscopicity is a known issue due to the amide and amine functions. Reagent Grade materials often contain 2-5% absorbed water that is uncorrected in the vendor's nominal weight, leading to significant assay bias. CRMs are lyophilized and handled under inert atmosphere to mitigate this.

Impurity Formation & Control Strategy

Understanding the origin of CAS 89009-58-5 is vital for process control. It typically arises during the "Aza-Michael Addition" step in drug synthesis.[\[3\]](#)

Figure 1: Formation Pathway of 1-Piperazinepropanamide, N-methyl- The following diagram illustrates the reaction pathway and potential side reactions.



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Caption: The mono-addition of piperazine to N-methylacrylamide yields the target. Lack of stoichiometry control leads to the bis-alkylated impurity.

Experimental Protocols: Analytical Methodologies

Two primary methodologies are compared: LC-MS/MS (Recommended for trace analysis) and HPLC-UV (Suitable for assay/purity).

Method A: LC-MS/MS (Gold Standard for Trace Quantification)

Rationale: The molecule lacks a strong chromophore, making UV detection at low levels (ppm) difficult and prone to interference. MS/MS provides the necessary specificity.

- Column: HILIC Column (e.g., Waters XBridge Amide, 100 x 2.1 mm, 3.5 μ m).
 - Why HILIC? The polar amine/amide structure retains poorly on C18. HILIC ensures retention and good peak shape.
- Mobile Phase:
 - A: 10 mM Ammonium Formate in Water (pH 3.0).
 - B: Acetonitrile.
- Gradient: 90% B to 50% B over 5 minutes.

- Detection: ESI Positive Mode (MRM).
- Transitions:
 - Quantifier: m/z 172.1 $\rightarrow$ 85.1 (Piperazine ring fragment).
 - Qualifier: m/z 172.1 $\rightarrow$ 44.1 (N-methyl fragment).

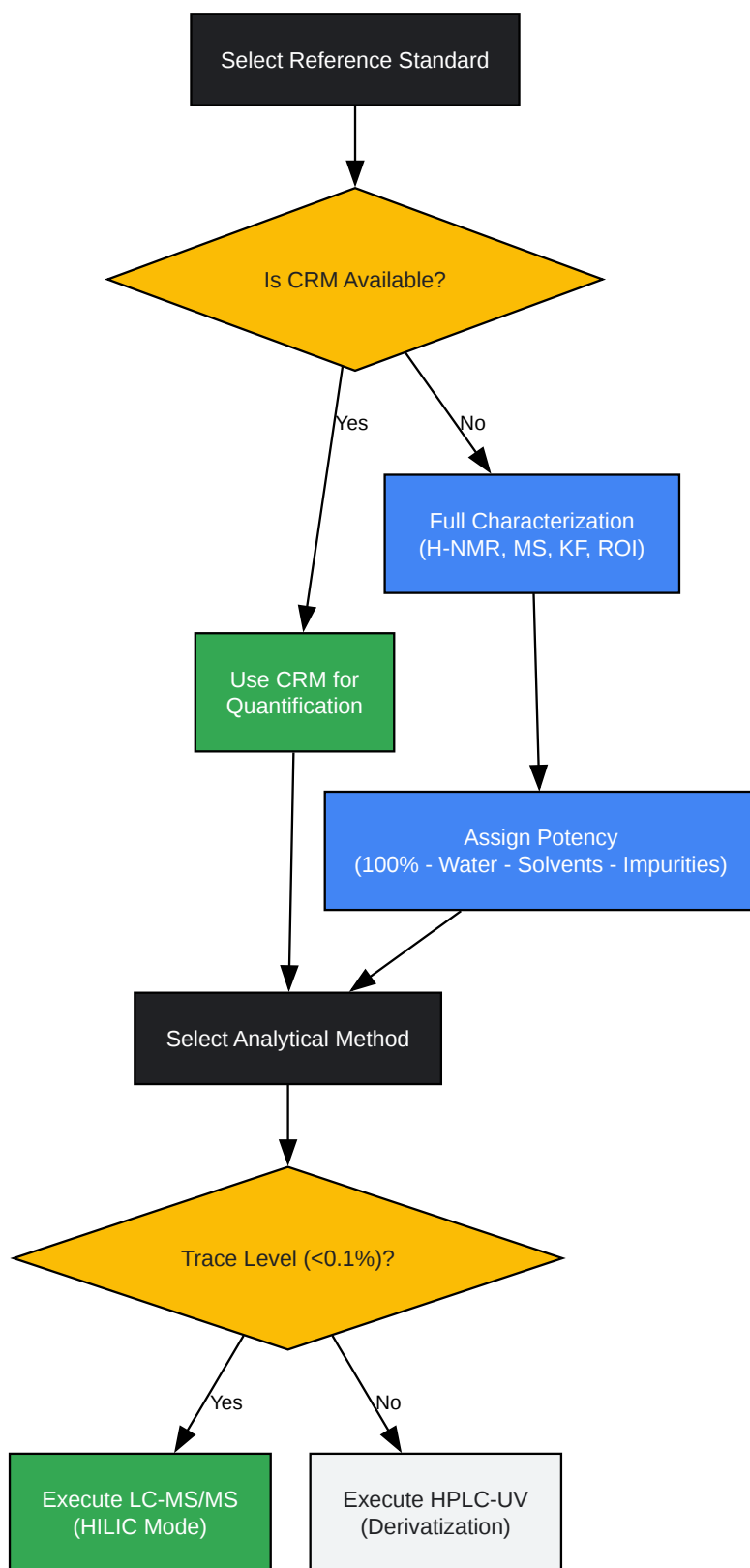
Method B: HPLC-UV with Derivatization (Alternative)

Rationale: For labs without MS, derivatization is required to enhance sensitivity.

- Reagent: 9-Fluorenylmethyl chloroformate (FMOC-Cl).
- Procedure:
 - Dissolve 10 mg Standard in 10 mL Borate Buffer (pH 9.0).
 - Add 1 mL FMOC-Cl solution (in ACN).
 - Incubate at 40°C for 30 mins.
 - Quench with Adamantanamine.
- Detection: UV at 265 nm.
- Limit of Quantitation (LOQ): ~1.0 ppm (vs. 0.01 ppm for LC-MS).

Analytical Workflow Visualization

Figure 2: Recommended Validation Workflow This flowchart outlines the decision process for qualifying the reference standard and selecting the method.



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Caption: Decision tree for standard selection and method execution based on sensitivity requirements.

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